

# Synthesis of Adipic Acid from cis-1,2-Dichlorocyclohexane: An Application Note

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## Compound of Interest

Compound Name: *cis-1,2-Dichlorocyclohexane*

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This application note details a two-step protocol for the synthesis of adipic acid, a crucial precursor in the production of nylon and other polymers, starting from **cis-1,2-dichlorocyclohexane**. This protocol is intended for laboratory-scale synthesis and provides detailed methodologies for the conversion of the starting material to a key intermediate, followed by its oxidation to the final product.

## Introduction

Adipic acid is a dicarboxylic acid of significant industrial importance. While numerous synthetic routes to adipic acid exist, this protocol outlines a laboratory-scale procedure starting from **cis-1,2-dichlorocyclohexane**. The synthesis proceeds via a two-step sequence:

- Dehalogenation: Conversion of **cis-1,2-dichlorocyclohexane** to cyclohexene.
- Oxidation: Oxidative cleavage of the cyclohexene double bond to yield adipic acid.

This document provides detailed experimental procedures for each step, along with data presentation and visualizations to aid in comprehension and reproducibility.

## Data Presentation

The following table summarizes typical yields for the synthesis of adipic acid from cyclohexene using different oxidative methods.

Oxidizing Agent	Catalyst/Conditions	Reported Yield of Adipic Acid (%)
Potassium Permanganate (KMnO <sub>4</sub> )	Water/Acetone, heat	~50-60% <a href="#">[1]</a> <a href="#">[2]</a>
Hydrogen Peroxide (H <sub>2</sub> O <sub>2</sub> )	Iron(II) complex, microwave irradiation	46% <a href="#">[3]</a> <a href="#">[4]</a>
Hydrogen Peroxide (H <sub>2</sub> O <sub>2</sub> )	Tungstate-based catalysts	Up to 96.6% <a href="#">[5]</a>
Potassium Permanganate (KMnO <sub>4</sub> )	Single-phase solution (water-acetone-dichloromethane)	86% <a href="#">[6]</a>

## Experimental Protocols

### Part 1: Synthesis of Cyclohexene from **cis-1,2-Dichlorocyclohexane** (Dehalogenation)

This procedure describes the elimination of chlorine atoms from **cis-1,2-dichlorocyclohexane** to form cyclohexene using zinc dust. This reaction is a classic example of a dehalogenation of a vicinal dihalide.

Materials:

- **cis-1,2-Dichlorocyclohexane**
- Zinc dust
- Ethanol (or another suitable solvent like methanol)
- Round-bottom flask
- Reflux condenser
- Heating mantle
- Distillation apparatus

- Separatory funnel
- Drying agent (e.g., anhydrous sodium sulfate)

Procedure:

- In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, add zinc dust (2 equivalents relative to the dichlorocyclohexane).
- Add ethanol to the flask to create a slurry.
- To this stirring slurry, add **cis-1,2-dichlorocyclohexane** (1 equivalent) dropwise.
- After the addition is complete, heat the reaction mixture to reflux and maintain for 2-3 hours.
- Monitor the reaction progress by thin-layer chromatography (TLC) or gas chromatography (GC).
- Once the reaction is complete, cool the mixture to room temperature.
- Set up a distillation apparatus and carefully distill the cyclohexene from the reaction mixture. The boiling point of cyclohexene is approximately 83 °C.
- Wash the distillate with water in a separatory funnel to remove any remaining ethanol.
- Separate the organic layer and dry it over anhydrous sodium sulfate.
- Decant or filter the dried cyclohexene to obtain the purified product.

## Part 2: Synthesis of Adipic Acid from Cyclohexene (Oxidation)

This protocol details the oxidative cleavage of the cyclohexene double bond using potassium permanganate to produce adipic acid.<sup>[1][7]</sup>

Materials:

- Cyclohexene (from Part 1)

- Potassium permanganate ( $\text{KMnO}_4$ )
- Water
- Acetone
- Sodium bisulfite ( $\text{NaHSO}_3$ )
- Concentrated Hydrochloric Acid ( $\text{HCl}$ )
- Erlenmeyer flask
- Magnetic stirrer and stir bar
- Water bath or heating mantle
- Ice bath
- Büchner funnel and filter flask
- pH indicator paper

#### Procedure:

- In a 250 mL Erlenmeyer flask, prepare a solution of potassium permanganate (6.3 g) in water (100 mL). Stir until the solid is fully dissolved.[\[1\]](#)
- In a separate 250 mL Erlenmeyer flask equipped with a magnetic stir bar, combine cyclohexene (1.24 mL, 1.24 g) and acetone (10 mL).[\[1\]](#)
- Over a period of approximately 10 minutes, add the potassium permanganate solution in portions of about 10 mL to the stirring cyclohexene solution.[\[1\]](#)
- After the addition is complete, heat the reaction mixture to 55-60 °C in a water bath for 30 minutes.[\[1\]](#) The solution will turn dark brown due to the formation of manganese dioxide ( $\text{MnO}_2$ ).

- Remove the flask from the water bath and add sodium bisulfite (1 g) to the reaction mixture to reduce any excess permanganate.[1] The purple color of the permanganate should disappear.
- Cool the mixture in an ice bath.
- Filter the reaction mixture by vacuum filtration using a Büchner funnel to remove the manganese dioxide precipitate. Rinse the Erlenmeyer flask and the precipitate with 25 mL of water, collecting the filtrate.[1]
- Transfer the clear filtrate to a beaker and acidify with concentrated hydrochloric acid to a pH of approximately 2 (check with indicator paper).[1]
- Concentrate the acidified solution by boiling until the volume is reduced to about 10 mL.[1]
- Cool the concentrated solution in an ice bath to induce the crystallization of adipic acid.[1]
- Collect the white crystalline product by vacuum filtration and allow it to air dry.
- The adipic acid can be further purified by recrystallization from hot water.

## Mandatory Visualizations

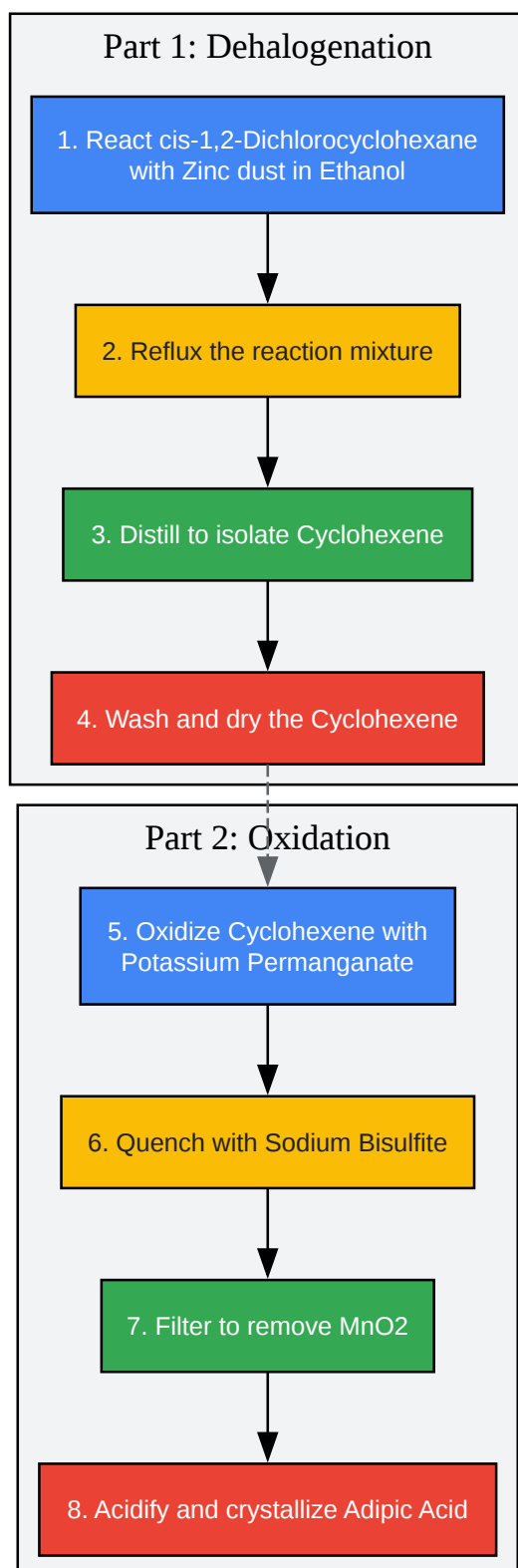
### Signaling Pathway Diagram



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Caption: Synthetic pathway from **cis-1,2-Dichlorocyclohexane** to Adipic Acid.

### Experimental Workflow Diagram



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Caption: Step-by-step experimental workflow for the synthesis of adipic acid.

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## References

- 1. chemistry-online.com [chemistry-online.com]
- 2. scribd.com [scribd.com]
- 3. Adipic Acid Route: Oxidation of Cyclohexene vs. Cyclohexane [mdpi.com]
- 4. researchgate.net [researchgate.net]
- 5. pure.tue.nl [pure.tue.nl]
- 6. researchgate.net [researchgate.net]
- 7. Preparation of adipic acid from cyclohexene [wwwchem.uwimona.edu.jm]
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